

Phenelzine large scale synthesis method optimization

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Compound Focus: Phenelzine Sulfate

CAS No.: 156-51-4

Cat. No.: S539391

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Known Synthetic Route and Properties

The foundational synthesis of phenelzine was first described in 1932 [1]. The most commonly cited method involves a direct reaction, which is suitable for initial production but lacks optimization details for industrial scale [2].

- **Chemical Name:** 2-phenylethyldiazine [1] [2].
- **Chemical Structure:** A phenethylamine with a hydrazine (-NH-NH₂) substitution [1].
- **Key Structural Motif:** The **hydrazine group** is crucial for its irreversible mechanism as a Monoamine Oxidase Inhibitor (MAOI) and is also a key functional group handled during synthesis [3] [4].

The table below summarizes the basic synthetic information available from the search results.

Property	Description
Chemical Class	Hydrazine derivative, Phenethylamine [1] [2]
Reported Laboratory Synthesis	Reaction of 2-phenylethylbromide with hydrazine [2].
Key Functional Group	Hydrazine (-NH-NH ₂) [3] [4].
Scale in Literature	Laboratory scale (no explicit details on large-scale production) [2].

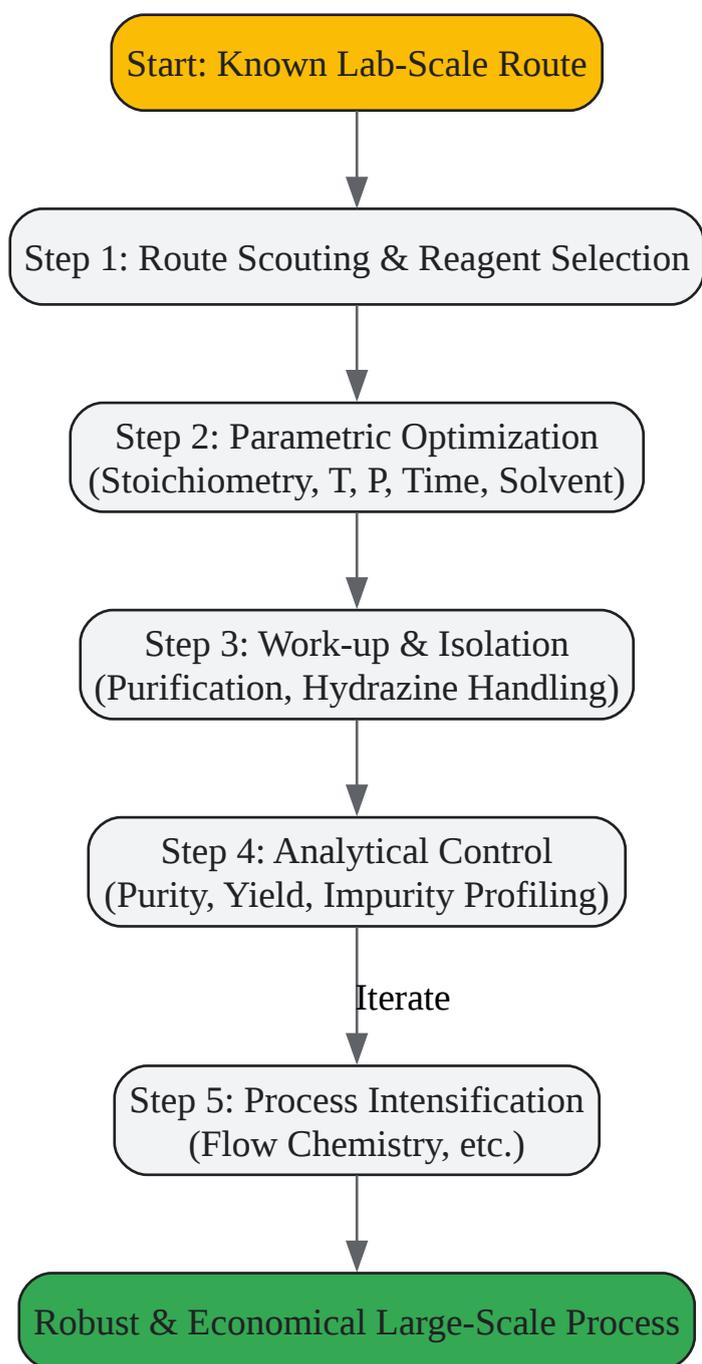
Research and Optimization Context

While direct large-scale protocols are unavailable, recent scientific literature provides context on the importance of the hydrazine functional group and ongoing research in related areas, which can inform optimization strategies.

- **Significance of the Hydrazine Group:** The hydrazine group in phenelzine is responsible for its irreversible inhibition of the MAO enzyme by forming a stable, covalent complex [4]. This same group is also investigated for its ability to scavenge reactive carbonyl species, suggesting potential neuroprotective properties [5].
- **Modern Research on Hydrazine Derivatives:** Current research continues to explore new hydrazine-based compounds as MAO inhibitors. These studies highlight the need for careful control of reaction conditions, such as temperature, solvent, and stoichiometry, when working with hydrazine groups to ensure high yield and purity [4]. This reinforces that optimizing the handling of the hydrazine moiety is a critical aspect of phenelzine synthesis.

How to Proceed with Scale-Up Development

Given the lack of publicly available large-scale data, you will likely need to develop an optimized process through experimental design. The following workflow outlines a potential development path.



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To fill the information gap, consider these practical steps:

- **Consult Specialized Databases:** Search deeply into commercial chemical and patent databases (e.g., SciFinder, Reaxys, USPTO, Espacenet). Use keywords like "**phenelzine manufacturing process**," "**scale-up**," "**crystallization**," or "**process optimization**."

- **Focus on Hydrazine Chemistry:** Prioritize literature that discusses the safe handling, purification, and large-scale reactions of hydrazine and its derivatives. The instability and safety profile of this functional group are likely key optimization challenges.
- **Design of Experiments (DoE):** Employ a systematic DoE approach to optimize critical process parameters such as reaction temperature, pressure, stoichiometry, and solvent system. This is efficient for processes with little prior public knowledge.

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References

1. Phenelzine [en.wikipedia.org]
2. Phenelzine - an overview | ScienceDirect Topics [sciencedirect.com]
3. Phenelzine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
4. Synthesis of New Hydrazone Derivatives for MAO Enzymes ... [pmc.ncbi.nlm.nih.gov]
5. Phenelzine Protects Brain Mitochondrial Function In Vitro ... [pmc.ncbi.nlm.nih.gov]

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